

# Safe Disposal of Elemicin-d3: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Elemicin-d3	
Cat. No.:	B12374495	Get Quote

This document provides essential safety and logistical information for the proper disposal of **Elemicin-d3**, a deuterated form of Elemicin. The procedures outlined below are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with regulations. **Elemicin-d3** is a stable isotope-labeled compound used in research, and while its toxicological properties are not fully evaluated, it should be handled with care.[1]

# **Chemical and Physical Properties of Elemicin**

The following table summarizes the key chemical and physical properties of Elemicin. These properties are expected to be very similar for **Elemicin-d3**.



Property	Value
Chemical Formula	C12H16O3
Molar Mass	208.25 g/mol [2][3][4]
Appearance	Colorless to pale straw-colored viscous liquid[2]
Boiling Point	152.00 to 156.00 °C @ 17.00 mm Hg[2]
Density	1.07 g/cm <sup>3</sup> [3]
Solubility in Water	Practically insoluble to insoluble[2]
Storage Temperature	Store at < -15°C[3]
CAS Number (Elemicin)	487-11-6[2][3][4]

## **Elemicin-d3 Disposal Protocol**

The disposal of **Elemicin-d3** must be carried out in accordance with local, regional, national, and international regulations.[1][5] The following steps provide a general framework for safe disposal.

### **Step 1: Personal Protective Equipment (PPE)**

Before handling **Elemicin-d3** waste, ensure you are wearing appropriate personal protective equipment. This includes:

- Gloves: Wear protective gloves.
- Eye Protection: Use safety glasses or goggles.
- Lab Coat: A standard laboratory coat should be worn.

Avoid contact with eyes, skin, and clothing.[5] Wash hands thoroughly after handling.[1][5]

### **Step 2: Waste Identification and Segregation**

Hazard Classification: Elemicin is classified as harmful if swallowed (Acute Toxicity 4).[1]



Segregation: Do not mix Elemicin-d3 waste with other waste streams unless explicitly
permitted by your institution's environmental health and safety (EHS) office. It should be
collected in a designated, properly labeled waste container.

#### **Step 3: Spill Management**

In the event of a spill:

- Small Spills: Wipe up with an absorbent material (e.g., cloth, fleece).[5] Clean the surface thoroughly to remove any residual contamination.[5]
- Large Spills:
  - Stop the flow of material if it can be done without risk.[5]
  - Contain the spill using a dike or other barriers.[5]
  - Absorb the spilled material with vermiculite, dry sand, or earth and place it into containers for disposal.[5]
  - Prevent entry into waterways, sewers, basements, or confined areas.
- Ventilation: Ensure adequate ventilation in the area of the spill.

Never return spilled material to the original container for re-use.[5]

### **Step 4: Containerization and Labeling**

- Container: Use a chemically resistant, sealable container for collecting Elemicin-d3 waste.
   Keep the container tightly closed when not in use.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name "**Elemicin-d3**". Include any other information required by your institution.

## **Step 5: Storage of Waste**

Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[5] The storage area should be secure and accessible only to authorized personnel.



#### **Step 6: Final Disposal**

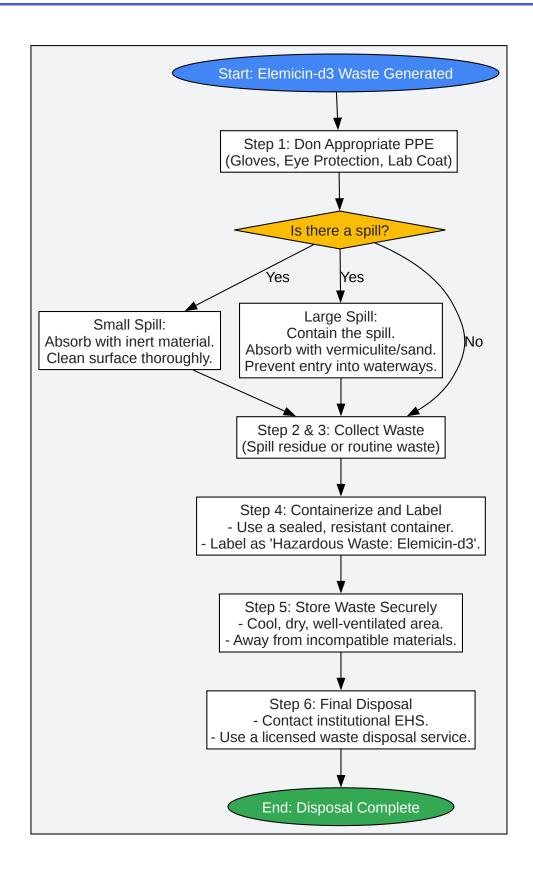
- Professional Disposal: Arrange for the disposal of the Elemicin-d3 waste through a licensed hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or in the regular trash.
- Institutional Procedures: Follow your institution's specific procedures for hazardous waste pickup and disposal. Contact your EHS office for guidance.

Dispose of the contents and container in accordance with all applicable local, regional, national, and international regulations.[1]

# **Elemicin-d3 Disposal Workflow**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Elemicin-d3**.





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Caption: Workflow for the safe disposal of **Elemicin-d3**.



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